

Application Notes and Protocols for Glumetinib Stock Solution Preparation in Cell Culture

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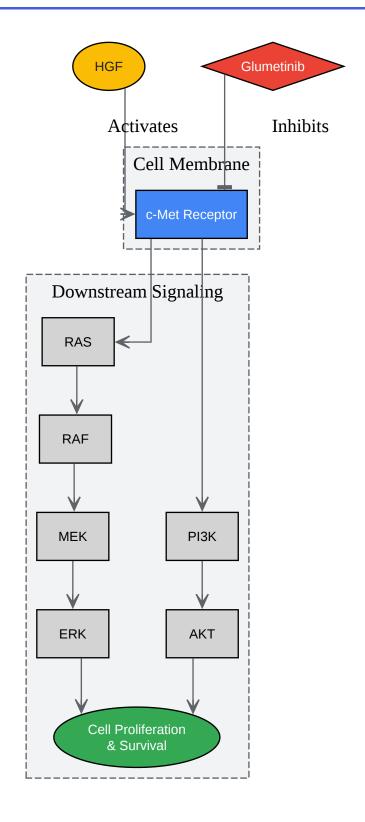
Introduction

Glumetinib (also known as SCC244) is a potent and highly selective, ATP-competitive inhibitor of the c-Met receptor tyrosine kinase, with a reported IC50 of 0.42 nM in cell-free assays.[1][2] [3][4] Its high selectivity, over 2,400-fold against a panel of 312 other kinases, makes it a valuable tool for investigating c-Met-driven signaling pathways in cancer biology and for preclinical drug development.[1][2][3][4][5] Aberrant c-Met signaling, often triggered by hepatocyte growth factor (HGF), is implicated in tumor cell proliferation, survival, migration, invasion, and angiogenesis.[5][6][7] Glumetinib effectively inhibits c-Met signal transduction, leading to the suppression of neoplastic phenotypes in c-Met-dependent cancer models.[5][8] This document provides a detailed protocol for the preparation of Glumetinib stock solutions for use in in vitro cell culture experiments.

Mechanism of Action

Glumetinib targets the c-Met receptor, preventing its autophosphorylation and subsequent activation.[6] This blockade inhibits downstream signaling cascades, primarily the PI3K/AKT and RAS/RAF/MEK/ERK pathways, which are crucial for regulating cell proliferation and survival.[6] By disrupting these pathways, **Glumetinib** can effectively halt the oncogenic processes driven by aberrant c-Met activation.[6]





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Figure 1: Glumetinib inhibits the HGF-activated c-Met signaling pathway.

Data Presentation



Table 1: Chemical and Physical Properties of Glumetinib

| Property | Value | Reference |
|-------------------|--------------|-----------|
| Molecular Formula | C21H17N9O2S | [1] |
| Molecular Weight | 459.48 g/mol | [1][8] |
| CAS Number | 1642581-63-2 | [1][2][8] |
| Appearance | Beige solid | [4] |

Table 2: Solubility of Glumetinib

| Solvent | Solubility | Notes | Reference |
|---------|------------|--|-----------|
| DMSO | ≥ 30 mg/mL | Use fresh, anhydrous DMSO as moisture can reduce solubility. Ultrasonic agitation may be needed. | [1][3][8] |
| Water | Insoluble | [1] | |
| Ethanol | Insoluble | [1] | |

Table 3: Recommended Storage Conditions

| Form | Storage Temperature | Duration | Reference |
|------------------------|------------------------|-------------------|-----------|
| Solid Powder | -20°C | 3 years | [1][8] |
| Stock Solution in DMSO | -20°C | 1 month | [1][2][4] |
| Stock Solution in DMSO | -80°C | 6 months - 1 year | [1][2] |



Experimental Protocols

Materials:

- Glumetinib powder
- Anhydrous Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile, DNase/RNase-free microcentrifuge tubes or cryovials
- Calibrated pipettes and sterile, filtered pipette tips
- Vortex mixer
- · Optional: Ultrasonic water bath

Protocol for Preparing a 10 mM Glumetinib Stock Solution:

- Aseptic Technique: Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination of the stock solution.
- Calculate Required Mass: To prepare a 10 mM stock solution, use the following calculation:
 - Mass (mg) = Volume (L) x Concentration (mol/L) x Molecular Weight (g/mol) x 1000 (mg/g)
 - For 1 mL (0.001 L) of a 10 mM (0.010 mol/L) solution:
 - Mass (mg) = 0.001 L x 0.010 mol/L x 459.48 g/mol x 1000 mg/g = 4.59 mg
- Weighing: Carefully weigh out 4.59 mg of Glumetinib powder. For accuracy, it is recommended to weigh a larger amount (e.g., 10 mg) and adjust the solvent volume accordingly.
- Dissolution:
 - Add the weighed **Glumetinib** powder to a sterile microcentrifuge tube or vial.

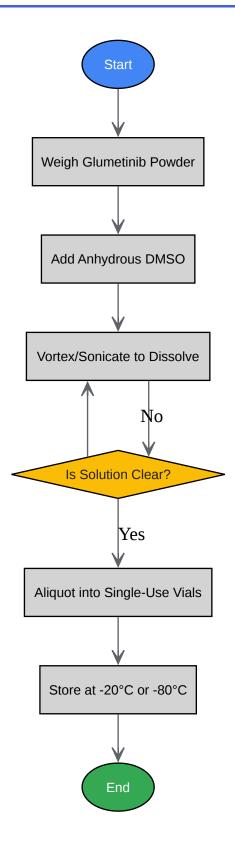


- Add the calculated volume of anhydrous DMSO (e.g., 1 mL for 4.59 mg to make a 10 mM solution).
- Vortex the solution thoroughly for several minutes until the powder is completely dissolved.
 A clear solution should be obtained.
- If dissolution is difficult, brief sonication in an ultrasonic water bath may be used.[3]
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile cryovials.[1][2]
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (6 months to 1 year).[1][2][4]

Working Solution Preparation:

- For cell culture experiments, the final concentration of DMSO should be kept low (typically ≤ 0.1%) to avoid solvent-induced cytotoxicity.
- To prepare a working solution, thaw a single aliquot of the 10 mM stock solution.
- Dilute the stock solution in sterile cell culture medium to the desired final concentration immediately before use. For example, to prepare a 10 μM working solution from a 10 mM stock, perform a 1:1000 dilution (e.g., add 1 μL of 10 mM stock to 1 mL of culture medium).





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Figure 2: Workflow for preparing a Glumetinib stock solution.



Safety Precautions:

- Glumetinib is for research use only and not for human or veterinary use.[1][9]
- Handle the compound in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Refer to the Safety Data Sheet (SDS) for complete safety information.

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